

Triethyl Orthoacetate: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Triethyl orthoacetate*

Cat. No.: *B044248*

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This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **triethyl orthoacetate** in various organic solvents. This information is critical for its application in organic synthesis, pharmaceutical development, and other laboratory settings where it is used as a reagent and a water scavenger.

Core Physical and Chemical Properties

Triethyl orthoacetate, with the chemical formula $\text{CH}_3\text{C}(\text{OC}_2\text{H}_5)_3$, is a colorless liquid with a characteristic pungent odor.^[1] It is recognized for its role in the Johnson-Claisen rearrangement and for introducing the acetate group to alcohols.^{[2][3]} Key physical properties are summarized below.

Property	Value
Molecular Formula	$\text{C}_8\text{H}_{18}\text{O}_3$
Molecular Weight	162.23 g/mol
Density	0.885 g/mL at 25 °C ^[2]
Boiling Point	142 °C ^[1]
Refractive Index	$n_{20/D}$ 1.396 ^[2]
Flash Point	39 °C (102.2 °F)

Solubility Data

Triethyl orthoacetate is widely reported to be soluble in a range of common organic solvents. While precise quantitative solubility data (e.g., g/100 mL) is not extensively available in published literature, its miscibility with several organic solvents has been noted. Miscibility refers to the ability of two liquids to mix in all proportions, forming a homogeneous solution.

The following table summarizes the qualitative solubility and miscibility of **triethyl orthoacetate** in various solvents.

Solvent	IUPAC Name	Solubility/Miscibility
Alcohol	Ethanol	Soluble / Miscible ^{[4][5][6]}
Ether	Diethyl ether	Soluble / Miscible ^{[4][5][6]}
Benzene	Benzene	Soluble ^{[4][5][6]}
Chloroform	Trichloromethane	Soluble ^[3]
Ethyl Acetate	Ethyl acetate	Soluble ^[3]
Water	Water	Slightly Soluble / Slightly Miscible ^[7]

Experimental Protocols

The determination of solubility or miscibility of a liquid like **triethyl orthoacetate** in an organic solvent is a fundamental experimental procedure. Below is a generalized protocol for determining the miscibility of two liquids.

Protocol: Determination of Liquid-Liquid Miscibility by Visual Observation

Objective: To determine if **triethyl orthoacetate** is miscible in a given organic solvent at ambient temperature.

Materials:

- **Triethyl orthoacetate**
- Test solvent (e.g., ethanol, diethyl ether, etc.)
- Graduated cylinders or pipettes
- Test tubes or small flasks with stoppers
- Vortex mixer or shaker

Procedure:

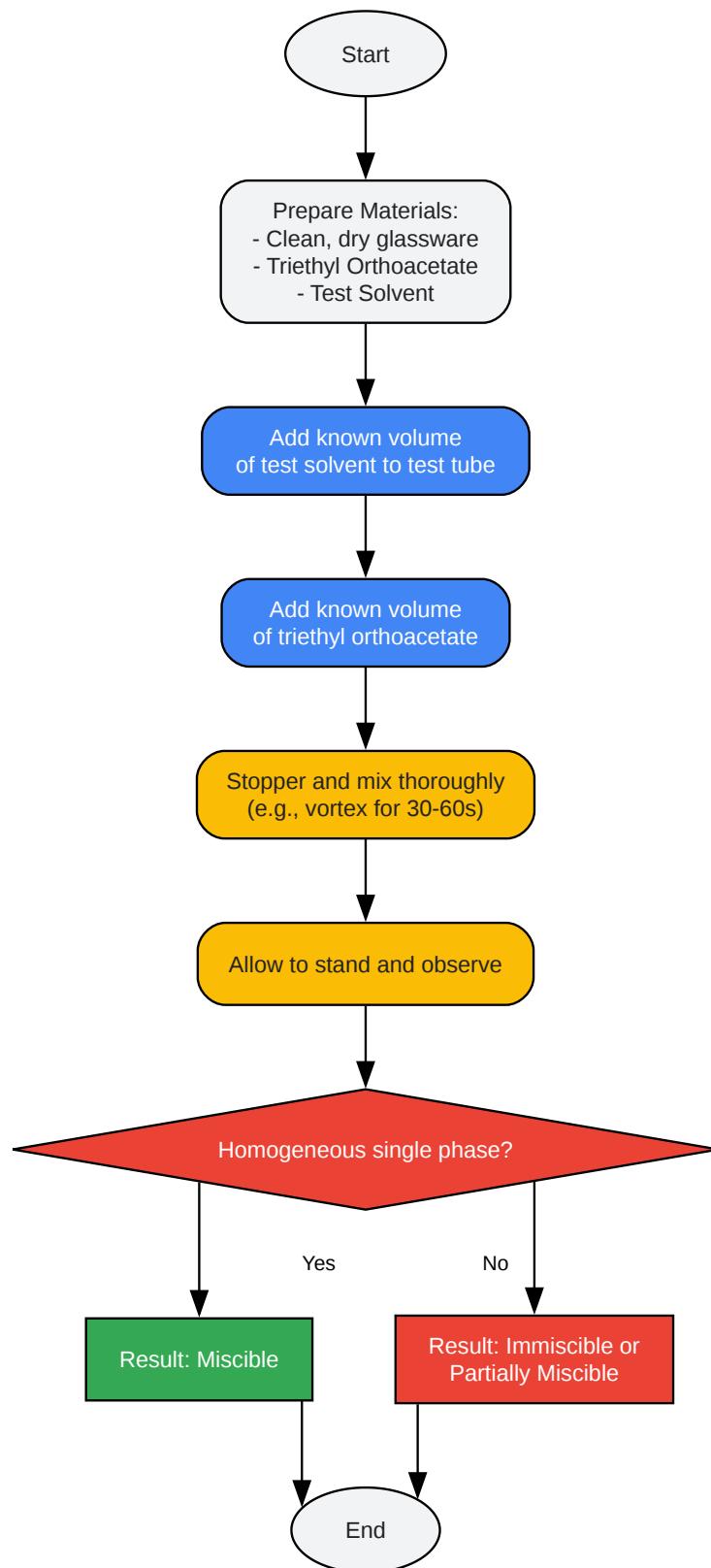
- Preparation: Ensure all glassware is clean and dry to prevent contamination. Perform the experiment in a well-ventilated fume hood, as **triethyl orthoacetate** and many organic solvents are volatile and flammable.
- Initial Mixture: In a clean, dry test tube, add a specific volume of the test solvent (e.g., 5 mL).
- Addition of Solute: To the solvent, add an equal volume (5 mL) of **triethyl orthoacetate**.
- Mixing: Stopper the test tube and securely invert it several times or use a vortex mixer for 30-60 seconds to ensure thorough mixing.
- Observation: Allow the mixture to stand undisturbed for a few minutes. Observe the mixture against a well-lit background.
 - Miscible: If the resulting mixture is a single, clear, homogeneous phase with no visible interface, the two liquids are considered miscible.
 - Immiscible: If two distinct layers form, the liquids are immiscible. Note the relative positions of the layers to infer relative densities.
 - Partially Miscible: If the mixture initially appears homogeneous but then separates into two phases upon standing, or if one liquid dissolves to a limited extent, the liquids are partially miscible.
- Varying Proportions (Optional): To confirm miscibility across all proportions, the experiment can be repeated with different volume ratios of **triethyl orthoacetate** to the solvent (e.g., 1:9,

1:4, 3:2, etc.).

- Documentation: Record the solvent used, the volumes, the temperature, and the observations (miscible, immiscible, or partially miscible).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the miscibility of **triethyl orthoacetate** with an organic solvent.



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Workflow for Determining Liquid-Liquid Miscibility.

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